

No Information Available for a Drug Designated as "I942"

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1942	
Cat. No.:	B1674138	Get Quote

Extensive searches for a drug or compound identified as "**1942**" have yielded no relevant results in scientific literature, clinical trial databases, or chemical registries. The identifier "I-942" is prominently associated with a United States Citizenship and Immigration Services (USCIS) form for a "Request for Reduced Fee"[1][2][3]. There is no publicly available information to suggest that "**1942**" is a designation for any pharmaceutical agent or research compound.

The inquiry into the mechanism of action, combination therapies, clinical trials, and signaling pathways for a drug named "**1942**" could not be fulfilled as no such drug is documented in the public domain[4][5][6][7][8][9]. Similarly, searches for a corresponding chemical structure have been unsuccessful[10][11].

Therefore, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams as requested is not possible. It is likely that "**1942**" is a misnomer, an internal project code not yet disclosed publicly, or a typographical error.

Researchers, scientists, and drug development professionals seeking information on a specific compound are advised to verify the nomenclature and use established chemical or trade names to ensure accurate retrieval of information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. uscis.gov [uscis.gov]
- 2. Request for Reduced Fee | USCIS [uscis.gov]
- 3. myattorneyusa.com [myattorneyusa.com]
- 4. The IRS-pathway operates distinctively from the Stat-pathway in hematopoietic cells and transduces common and distinct signals during engagement of the insulin or interferon-alpha receptors PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Signaling-transduction pathways required for ex vivo expansion of human limbal explants on intact amniotic membrane PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The Nrf2-Antioxidant Response Element Signaling Pathway and Its Activation by Oxidative Stress PMC [pmc.ncbi.nlm.nih.gov]
- 7. Human Subjects and Clinical Trials Information Form | Grants & Funding [grants.nih.gov]
- 8. ClinicalTrials.gov [clinicaltrials.gov]
- 9. Requirements for Registering & Reporting NIH-Funded Clinical Trials | Grants & Funding [grants.nih.gov]
- 10. Cyanine Green G Base | C28H22N2O2 | CID 31416 PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. NCI/CADD Chemical Identifier Resolver [cactus.nci.nih.gov]
- To cite this document: BenchChem. [No Information Available for a Drug Designated as "I942"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674138#i942-in-combination-with-other-drugs]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com